

Molecular Structure and Geometry of Titanium(IV) Decan-1-olate: A Technical Guide

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Compound of Interest

Compound Name: *Titanium(4+) decan-1-olate*

CAS No.: 83877-93-4

Cat. No.: B12649437

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Executive Summary

Titanium(IV) decan-1-olate (

) represents a critical intersection between organometallic chemistry and materials science. Unlike its lower homologues (ethoxide, isopropoxide), the decanolate derivative combines the high Lewis acidity of the titanium center with the significant steric and hydrophobic bulk of four decyl chains. This guide dissects its molecular geometry, oligomeric behavior, and synthesis, providing a roadmap for researchers utilizing this precursor in controlled sol-gel processes and lipophilic drug delivery systems.

Molecular Architecture and Geometry

The Coordination Dilemma: Monomer vs. Oligomer

To understand the reactivity of Titanium(IV) decan-1-olate, one must abandon the simplistic view of a static tetrahedral molecule. While the formal oxidation state is +4 and the coordination number in a vacuum would be 4, the high electrophilicity of the

center drives an expansion of the coordination sphere.

- **Idealized Monomer:** In the gas phase or at high dilution in non-polar solvents, the molecule adopts a distorted tetrahedral () geometry.
- **The Oligomeric Reality:** In the liquid phase or concentrated solution, titanium alkoxides derived from primary alcohols (like decan-1-ol) undergo oligomerization. The oxygen atoms of the alkoxide ligands act as bridges between titanium centers, donating lone pairs to empty d-orbitals of adjacent metals.

For

, the dominant species is often a trimer

or tetramer

, where the titanium atoms achieve a coordination number of 6 (octahedral geometry).

The Decyl Chain Effect (Steric vs. Electronic)

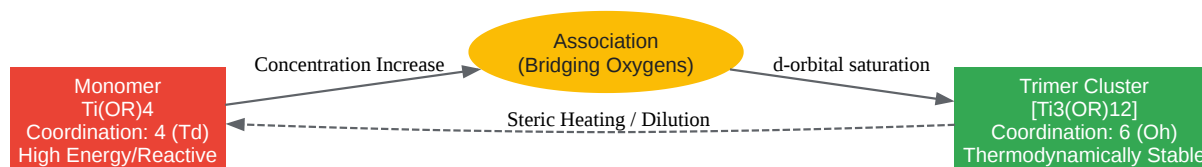
The decyl chain (

) introduces specific physicochemical constraints:

- **Hydrophobic Shielding:** The long alkyl chains create a lipophilic shell around the Ti-O core. This retards the rate of hydrolysis compared to Titanium Ethoxide, allowing for more controlled nucleation in sol-gel applications.
- **Viscosity & Packing:** Unlike the solid Titanium Stearate, Titanium Decanolate is typically a highly viscous liquid at room temperature. The chains are flexible enough to prevent rigid crystallization but long enough to induce significant van der Waals entanglement.

Structural Equilibrium Diagram

The following diagram illustrates the dynamic equilibrium between the monomeric species and the stable trimeric cluster common to primary titanium alkoxides.



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Figure 1: The equilibrium shifts toward the trimer in standard conditions, driven by the metal's drive to satisfy octahedral coordination.

Synthesis and Purification Protocol

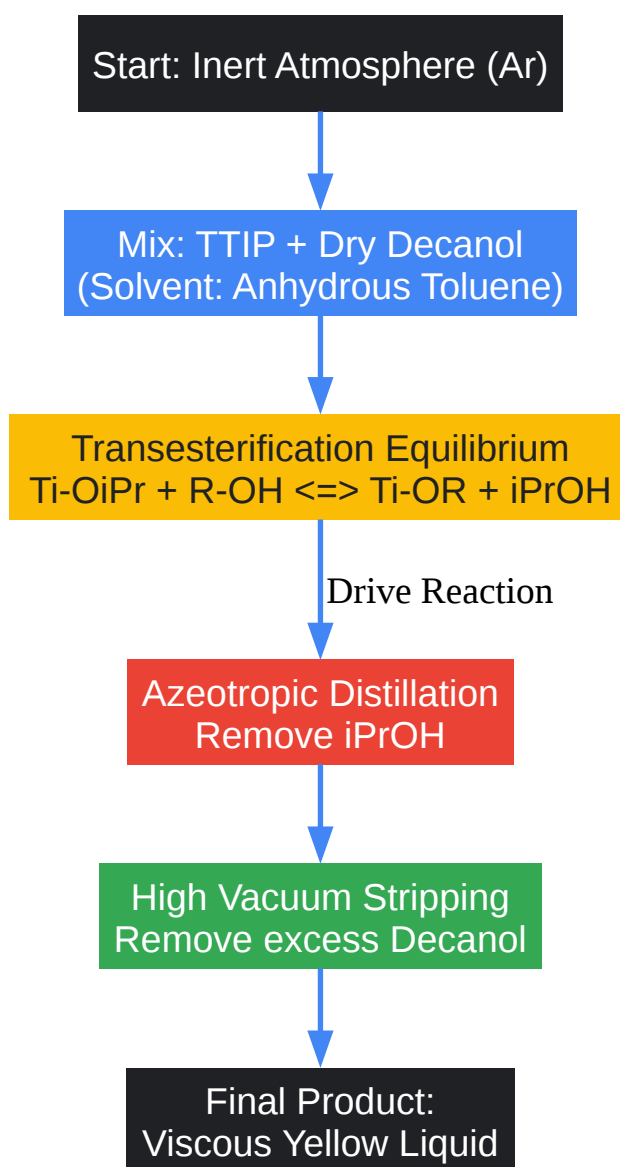
Objective: Synthesize high-purity Titanium(IV) decan-1-olate via Alcoholysis (Transesterification). Precursor: Titanium(IV) Isopropoxide (TTIP).^{[1][2]} Reaction:

Experimental Workflow

Safety Note: All steps must be performed under an inert atmosphere (Argon/Nitrogen) using Schlenk line techniques or a Glovebox. Ti-alkoxides are extremely moisture-sensitive.

Step	Operation	Critical Parameter	Causality/Reasoning
1	Reagent Prep	Dry Decan-1-ol over 3Å Molecular Sieves (24h).	Water impurity leads to irreversible formation of oligomers (cloudiness).
2	Mixing	Combine TTIP (1 eq) and Decan-1-ol (4.05 eq) in dry Toluene.	A slight excess of decanol pushes the equilibrium to the right (Le Chatelier's principle).
3	Reaction	Reflux at 85°C for 2 hours.	Provides activation energy for ligand exchange.
4	Distillation	Slow distillation of Isopropanol/Toluene azeotrope.	Removal of the volatile byproduct (iPrOH, bp 82°C) drives the reaction to completion.
5	Purification	Vacuum stripping (10 ⁻³ mbar) at 60°C.	Removes residual solvent and unreacted decanol.
6	Storage	Store in amber glass under Argon.	Prevents photo-degradation and hydrolysis.

Synthesis Logic Map



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Figure 2: Step-by-step transesterification pathway ensuring complete ligand exchange.

Physicochemical Characterization

To validate the structure, the following analytical signatures are required.

Nuclear Magnetic Resonance (NMR)

- NMR ():

- Look for the disappearance of the septet at 4.5 ppm (Isopropoxide CH).
- Diagnostic Signal: The -methylene protons () of the decyl chain will appear as a triplet shifted downfield (approx 4.2–4.4 ppm) compared to free decanol (3.6 ppm).
- Broadening: Signals may appear broad due to the fluxional exchange between bridging and terminal alkoxide groups in the oligomer.

FTIR Spectroscopy[3]

- Ti-O Stretch: Strong absorption bands in the 600–500 cm region indicate the formation of the Ti-O core.
- Absence of OH: A broad band at 3300 cm indicates moisture contamination (hydrolysis) or unreacted alcohol. A pure product shows no OH stretch.

Reactivity: The Hydrolysis Trap

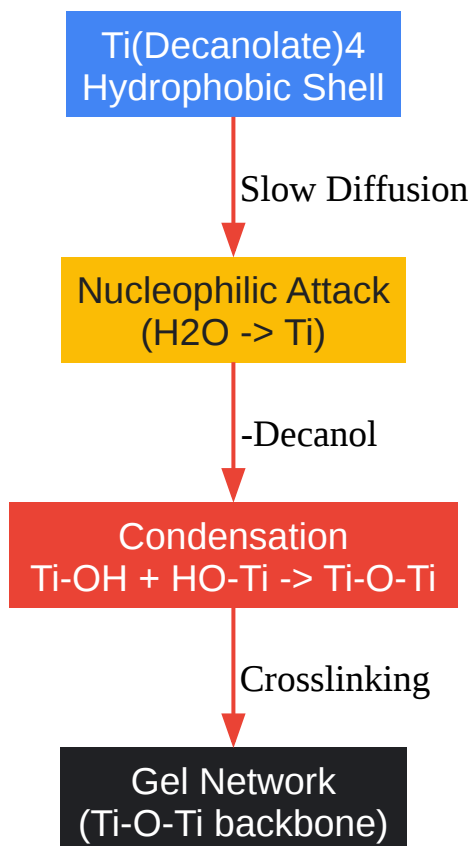
The utility of Titanium(IV) decan-1-olate in drug delivery and materials science lies in its controlled hydrolysis.

Mechanism:

The highly electronegative oxygen of water attacks the electropositive Titanium center.

The "Decyl Brake": Unlike Titanium Ethoxide, which hydrolyzes instantly upon contact with air (forming a crust), the decanolate hydrolyzes slowly. The long

chains act as a steric barrier, slowing the diffusion of water molecules to the metal center. This allows for the formation of stable sols rather than immediate precipitates, a crucial feature for coating drug-eluting stents or forming uniform nanoparticles.



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Figure 3: Controlled hydrolysis pathway facilitated by steric hindrance of the decyl chain.

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